

Technical Support Center: Overcoming Poor Adhesion of PEES Coatings

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Compound of Interest

Compound Name: Poly(1,4-phenylene ether-ether-sulfone)

Cat. No.: B15890294

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with Poly(ether ether sulfone) (PEES) coatings. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues related to poor coating adhesion on PEES substrates.

Frequently Asked Questions (FAQs)

Q1: What are the common causes of poor adhesion of coatings on PEES substrates?

Poor adhesion of coatings on Poly(ether ether sulfone) (PEES) substrates can stem from several factors, primarily related to the inert nature of the polymer surface. Key causes include:

- **Low Surface Energy:** PEES is an inherently low-surface-energy material, which can make it difficult for coatings to wet and spread evenly across the surface, a crucial first step for good adhesion.
- **Surface Contamination:** The presence of contaminants such as oils, mold release agents, dust, or other residues can create a weak boundary layer that prevents the coating from directly bonding to the PEES substrate.^{[1][2]}

- **Smooth Surface Topography:** A very smooth surface may not provide sufficient mechanical interlocking for the coating to anchor effectively.[\[3\]](#)
- **Incompatible Coating Formulation:** The chemical properties of the coating may not be compatible with the PEES surface, leading to weak interfacial bonds.
- **Improper Curing:** Incomplete or improper curing of the coating can result in a weak film with poor adhesion.
- **Environmental Factors:** High humidity or extreme temperatures during application and curing can negatively impact adhesion.[\[1\]](#)

Q2: What are the primary strategies to improve the adhesion of coatings on PEES?

To enhance the adhesion of coatings on PEES, it is essential to modify the surface to make it more receptive to the coating. The main strategies involve:

- **Surface Cleaning:** Thoroughly cleaning the PEES surface to remove any contaminants is the first and most critical step.
- **Surface Treatment:** Employing surface treatment techniques to increase the surface energy and/or create a rougher surface for better mechanical keying. Common methods include:
 - **Plasma Treatment:** This method uses ionized gas to activate the PEES surface, introducing polar functional groups that improve wettability and chemical bonding.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - **Chemical Etching:** Using strong acids to create a micro-roughened surface and introduce chemical functional groups.
 - **UV Photo-oxidation:** Exposing the PEES surface to ultraviolet radiation in the presence of oxygen to create a more hydrophilic surface.[\[7\]](#)
- **Use of Adhesion Promoters:** Applying a tie-layer or primer that has good adhesion to both the PEES substrate and the subsequent coating.
- **Optimizing Coating Application and Curing Parameters:** Ensuring the coating is applied and cured according to the manufacturer's recommendations to achieve optimal film properties.

Troubleshooting Guides

Problem: Coating Delamination or Peeling

Symptom: The applied coating lifts or peels away from the PEES substrate easily.

Potential Cause	Troubleshooting Steps
Inadequate Surface Preparation	1. Thoroughly Clean the Substrate: Use appropriate solvents to remove any organic contaminants. Ensure the surface is completely dry before proceeding. 2. Implement a Surface Treatment Protocol: Based on available equipment and coating type, consider plasma treatment or chemical etching to increase surface energy and roughness.
Low Surface Energy of PEES	1. Perform Surface Energy Measurement: Use contact angle measurements to assess the wettability of the PEES surface before and after treatment. A lower contact angle indicates higher surface energy and better wettability. 2. Select an Appropriate Surface Treatment: For a significant increase in surface energy, plasma treatment is highly effective.
Incompatible Coating	1. Consult Coating Supplier: Verify the suitability of the coating for high-performance polymers like PEES. 2. Use an Adhesion Promoter: Apply a primer specifically designed to bridge the PEES substrate and the topcoat.
Incorrect Curing	1. Verify Curing Parameters: Ensure the curing time and temperature are in accordance with the coating's technical data sheet. 2. Monitor Curing Environment: Control humidity and air circulation during the curing process.

Problem: Poor Wetting (Beading of the Coating)

Symptom: The liquid coating does not spread evenly on the PEES surface and forms beads or droplets.

Potential Cause	Troubleshooting Steps
Low Surface Energy	1. Increase Surface Energy: The primary solution is to employ a surface treatment method like plasma treatment or UV photo-oxidation to make the surface more hydrophilic. [4][7]
Surface Contamination	1. Rigorous Cleaning: Ensure all contaminants are removed. Even minute amounts of residue can lead to poor wetting.
High Surface Tension of Coating	1. Modify Coating Formulation: If possible, consult with the formulator to adjust the surface tension of the liquid coating.

Experimental Protocols

Plasma Treatment for PEES Surface Activation

This protocol describes a general procedure for activating a PEES surface using low-pressure argon plasma.

Objective: To increase the surface energy of PEES to improve coating adhesion.

Materials and Equipment:

- PEES substrate
- Low-pressure plasma system with a radio frequency (RF) generator
- Argon gas (high purity)
- Contact angle goniometer

Procedure:

- **Sample Preparation:** Clean the PEES substrate with isopropyl alcohol and deionized water in an ultrasonic bath for 15 minutes to remove any surface contaminants. Dry the substrate thoroughly with nitrogen gas.
- **Plasma Treatment:**
 - Place the cleaned and dried PEES substrate in the plasma chamber.
 - Evacuate the chamber to a base pressure of approximately 10 Pa.
 - Introduce argon gas into the chamber at a controlled flow rate (e.g., 20 sccm).
 - Set the RF power to 60 W.
 - Ignite the plasma and treat the PEES surface for 120 seconds.[\[4\]](#)
 - After treatment, vent the chamber and remove the sample.
- **Characterization:**
 - Measure the water contact angle on the treated and untreated PEES surfaces to quantify the change in hydrophilicity. A significant decrease in the contact angle indicates successful surface activation.

Expected Outcome: A significant decrease in the water contact angle, indicating increased surface energy and improved wettability.

Adhesion Testing: Cross-Cut Test (ASTM D3359)

This protocol outlines the procedure for assessing coating adhesion using the cross-cut tape test.

Objective: To qualitatively assess the adhesion of a coating to a PEES substrate.

Materials and Equipment:

- Coated PEES substrate
- Cross-cut adhesion test kit (with cutting tool and specified pressure-sensitive tape)

- Soft brush
- Magnifying glass

Procedure:

- Make the Cuts:
 - Place the cutting guide on the coated surface.
 - Use the cutting tool to make a series of parallel cuts through the coating to the substrate.
 - Rotate the guide 90 degrees and make a second series of cuts perpendicular to the first, creating a cross-hatch pattern.
- Clean the Area: Gently brush the cut area to remove any loose flakes of the coating.
- Apply the Tape:
 - Cut a piece of the specified adhesive tape and apply it over the cross-hatch area.
 - Press the tape down firmly with a finger or the eraser end of a pencil to ensure good contact.
- Remove the Tape:
 - Within 90 seconds of application, remove the tape by pulling it back on itself at a 180-degree angle in a smooth, continuous motion.
- Evaluate Adhesion:
 - Examine the cross-hatch area and the tape for any removed coating.
 - Classify the adhesion according to the ASTM D3359 scale (5B for no peeling to 0B for more than 65% of the coating removed).

Expected Outcome: A qualitative assessment of the coating's adhesion, which can be used to compare the effectiveness of different surface treatments.

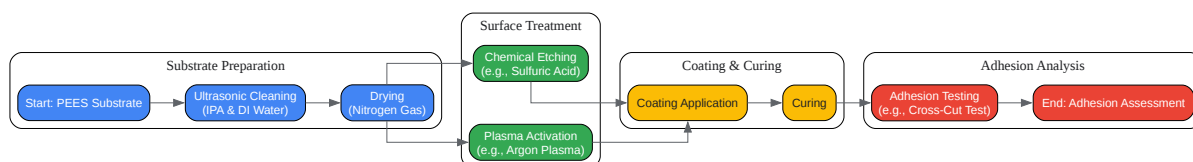
Data Presentation

Table 1: Effect of Surface Treatment on PEES Wettability

Treatment	Power (W)	Time (s)	Gas Flow (sccm)	Water Contact Angle (°)
Untreated PEES	-	-	-	~85°
Argon Plasma	60	120	20	< 30° ^[4]

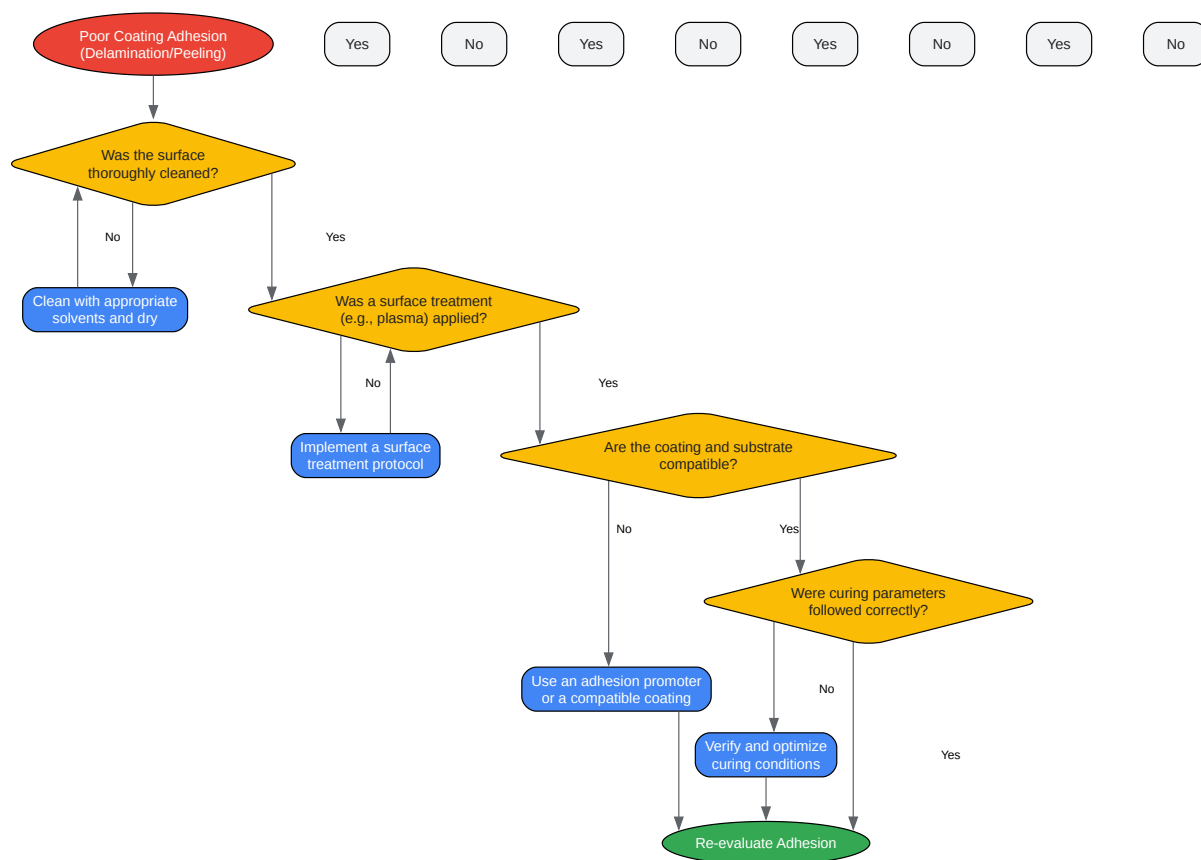
Note: The water contact angle for untreated PEES can vary depending on the specific grade and surface finish. The value for plasma-treated PEES is an expected result based on literature for similar polymers and treatments.

Visualizations



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Caption: Experimental workflow for improving PEES coating adhesion.



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Caption: Troubleshooting flowchart for poor PEES coating adhesion.

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